

Chemical structure and molecular formula of Eriodictyol

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Compound of Interest

Compound Name: (+)-Eriodictyol

Cat. No.: B191197

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An In-depth Technical Guide to the Chemical Structure and Properties of Eriodictyol

Introduction

Eriodictyol is a naturally occurring flavanone, a subclass of flavonoids, that has garnered significant scientific attention for its potent antioxidant, anti-inflammatory, and neuroprotective properties.[1][2][3] Found in a variety of plants, including citrus fruits like lemons, and medicinal plants such as Yerba Santa (*Eriodictyon californicum*), eriodictyol is a subject of interest for its potential therapeutic applications.[1][2] This technical guide provides a comprehensive overview of the chemical structure, molecular formula, and physicochemical properties of eriodictyol, along with relevant experimental protocols and a visualization of its role in a key signaling pathway.

Chemical Structure and Molecular Formula

Eriodictyol, chemically known as (2S)-2-(3,4-dihydroxyphenyl)-5,7-dihydroxy-2,3-dihydrochromen-4-one, is a tetrahydroxyflavanone.[4][5] Its structure consists of a C6-C3-C6 backbone, characteristic of flavonoids, with hydroxyl groups substituted at the 5, 7, 3', and 4' positions.[4] The molecular formula of eriodictyol is C₁₅H₁₂O₆. [1][6][7][8]

The structural arrangement of eriodictyol, particularly the presence and location of its hydroxyl groups, is fundamental to its biological activity, enabling it to act as a free radical scavenger.[3]

Physicochemical and Identification Data

A summary of the key quantitative data for eriodictyol is presented in the table below, providing essential information for its handling, characterization, and experimental use.

Property	Value	Source(s)
Molecular Formula	C15H12O6	[1][4][6][7][8][9]
Molecular Weight	288.25 g/mol	[1][4][6][7][8][9]
IUPAC Name	(2S)-2-(3,4-dihydroxyphenyl)-5,7-dihydroxy-2,3-dihydrochromen-4-one	[4]
CAS Number	552-58-9	[1][6]
Physical Description	Solid	[4]
Melting Point	269 - 270 °C	[4][5]
Solubility in Water	0.07 mg/mL at 20 °C	[4][5]
Solubility in DMSO	≥28.8 mg/mL	[7]
LogP	2.02	[4]

Experimental Protocols

The isolation and analysis of eriodictyol from natural sources are critical for its study. The following are examples of experimental protocols that have been employed.

Protocol 1: Extraction of Eriodictyol from *Azelia africana*

This protocol describes a method for obtaining eriodictyol from the bark of *Azelia africana*.

- Sample Preparation: 500 g of *Azelia africana* bark is collected and prepared for extraction.
- Extraction: The prepared bark is extracted with 90% methanol.[5]
- Yield: This method has been reported to yield approximately 12% eriodictyol.[5]

Protocol 2: Ultrasound-Assisted Extraction from *Anacardium occidentale*

This protocol details a method for extracting eriodictyol from the leaves of *Anacardium occidentale* using ultrasound.

- **Sample Preparation:** Leaves of *Anacardium occidentale* L. are collected for extraction.
- **Extraction:** Ultrasound-assisted extraction is performed. The temperature is maintained at 35 ± 5 °C using an external water bath to prevent degradation of the compound.[5]

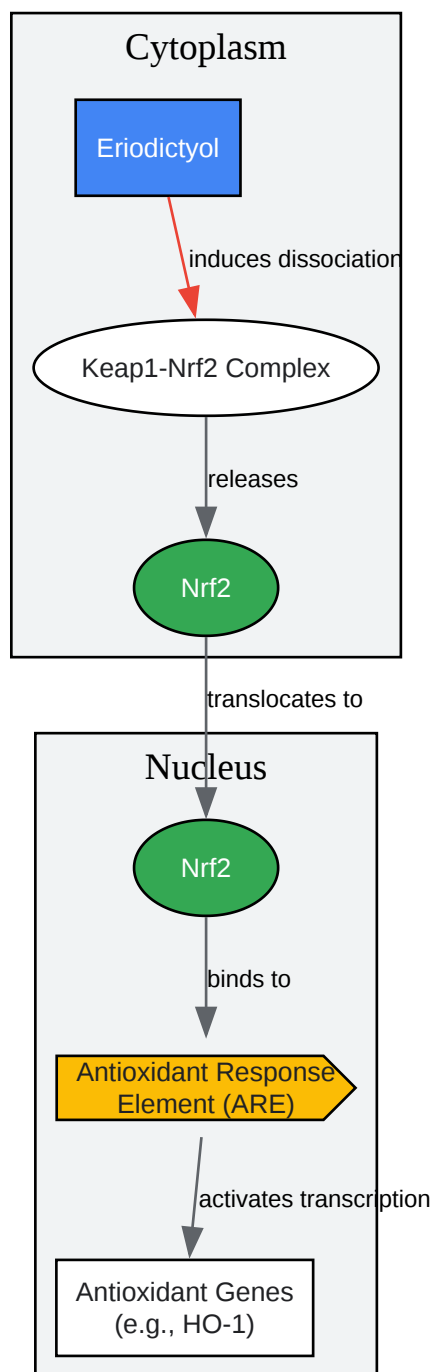
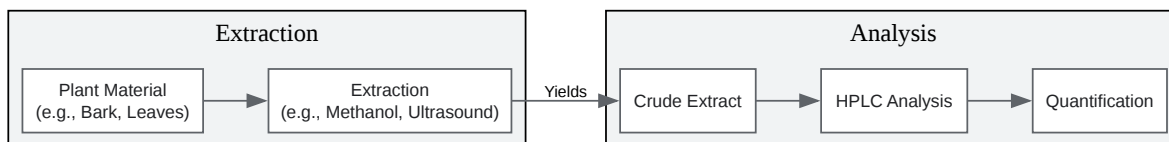
Protocol 3: Analysis of Eriodictyol by HPLC

High-Performance Liquid Chromatography (HPLC) is a common and reliable method for the analysis and quantification of eriodictyol in extracts.

- **Sample Preparation:** The extract containing eriodictyol is appropriately diluted and filtered prior to injection.
- **HPLC System:** A standard HPLC system equipped with a suitable column (e.g., C18) is used.
- **Mobile Phase:** A suitable mobile phase gradient is employed for the separation of eriodictyol from other components in the extract.
- **Detection:** A UV detector is typically used for the detection of eriodictyol, with the wavelength set to its absorption maximum.
- **Quantification:** The concentration of eriodictyol is determined by comparing the peak area of the sample to that of a known standard.

Signaling Pathway and Experimental Workflow Visualization

To visually represent the relationships and processes involving eriodictyol, the following diagrams have been generated using the DOT language.



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